

Application Notes and Protocols for Butylcycloheptylprodigiosin

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Compound of Interest

Compound Name: Butylcycloheptylprodigiosin

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidelines for the safe handling, storage, and use of **Butylcycloheptylprodigiosin**, a synthetic prodigiosin analogue. Due to the limited specific data available for this compound, these recommendations are based on the known properties of prodigiosins in general and standard laboratory safety practices. Users are strongly advised to conduct their own risk assessments and preliminary experiments to determine optimal conditions.

Compound Information

Property	Data	Reference
IUPAC Name	4-methoxy-5-[(Z)-(5-methyl-4-pentyl-2H-pyrrol-2-ylidene)methyl]-1H,1'H-2,2'-bipyrrole (as a prodigiosin analogue)	[1]
Molecular Formula	C ₂₅ H ₃₁ N ₃ O (Isomer of Streptorubin B)	[2]
Appearance	Deep red solid (inferred from prodigiosins)	[1][3]
Solubility	Insoluble in water; soluble in organic solvents such as chloroform, methanol, acetonitrile, and dimethyl sulfoxide (DMSO).[4]	[4]
Stability	Sensitive to light.[3][4] Stability is pH and temperature-dependent, with potential degradation under acidic, alkaline, and high-temperature conditions.[5][6]	[3][4][5][6]

Safety and Handling Precautions

Butylcycloheptylprodigiosin is a chemical compound with potential biological activity. Standard laboratory precautions should be observed.

2.1 Personal Protective Equipment (PPE)

PPE	Specification
Gloves	Wear appropriate chemical-resistant gloves (e.g., nitrile). Inspect gloves before use and dispose of them properly after handling. [7] [8]
Eye Protection	Use safety glasses with side-shields or chemical safety goggles. [7] [9]
Lab Coat	Wear a lab coat to prevent skin contact.
Respiratory	If handling as a powder or creating aerosols, use a fume hood or wear a respirator. [10]

2.2 General Handling

- Avoid contact with skin, eyes, and clothing.[\[11\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)[\[8\]](#)
- Work in a well-ventilated area, preferably a chemical fume hood.[\[8\]](#)
- Avoid inhalation of dust or aerosols.[\[9\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[8\]](#)

2.3 First Aid Measures

Exposure	First Aid Procedure
Skin Contact	Immediately wash the affected area with soap and plenty of water.[9] If irritation persists, seek medical attention.[9]
Eye Contact	Rinse cautiously with water for several minutes. [7] Remove contact lenses if present and easy to do. Continue rinsing.[7] Seek immediate medical attention.[8]
Inhalation	Move the person to fresh air.[9] If breathing is difficult, provide oxygen. Seek medical attention. [9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[9] Seek immediate medical attention.[8]

Storage Guidelines

Proper storage is crucial to maintain the integrity and stability of **Butylcycloheptylprodigiosin**.

Parameter	Recommendation
Temperature	Store in a cool, dry place.[11] For long-term storage, it is recommended to store at -20°C.
Light	Protect from light.[3][4] Store in a light-resistant container (e.g., amber vial).
Atmosphere	For optimal stability, especially for long-term storage or if the compound is in solution, consider storing under an inert atmosphere (e.g., argon or nitrogen).
Container	Keep the container tightly closed.[11]
Incompatibilities	Avoid strong oxidizing agents.

Experimental Protocols

4.1 Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of **Butylcycloheptylprodigiosin** for use in experiments.

Materials:

- **Butylcycloheptylprodigiosin** solid
- Anhydrous organic solvent (e.g., DMSO, ethanol, or chloroform)
- Sterile, light-resistant microcentrifuge tubes or vials
- Calibrated micropipettes
- Analytical balance

Procedure:

- Equilibrate the **Butylcycloheptylprodigiosin** container to room temperature before opening.
- In a chemical fume hood, weigh the desired amount of the compound using an analytical balance.
- Add the appropriate volume of the chosen solvent to achieve the desired stock concentration (e.g., 10 mM).
- Vortex or sonicate briefly to ensure complete dissolution. The solution should be a clear, deep red.
- Aliquot the stock solution into smaller, single-use volumes in light-resistant tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term storage.

4.2 Determination of Solubility

Objective: To determine the approximate solubility of **Butylcycloheptylprodigiosin** in various solvents.

Materials:

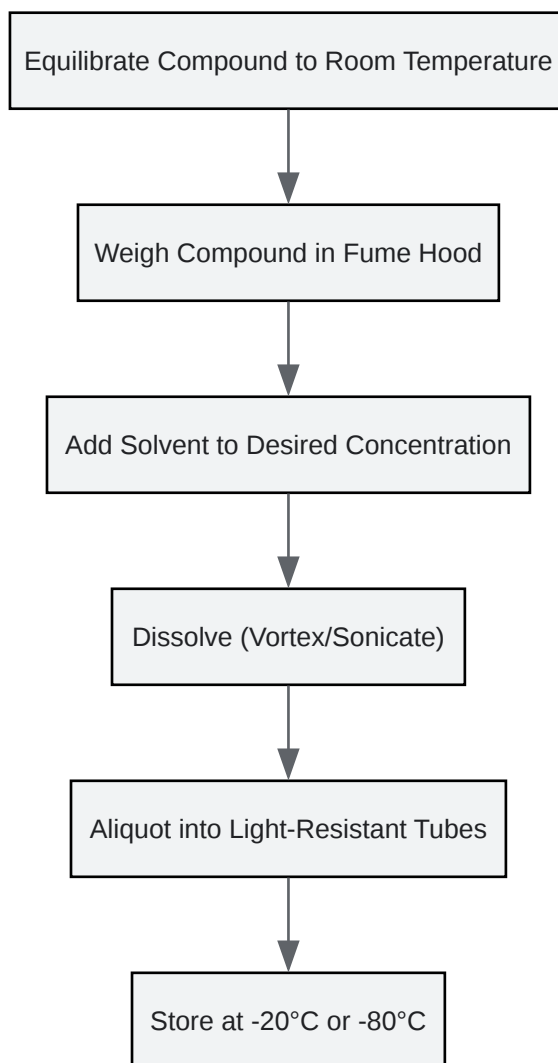
- **Butylcycloheptylprodigiosin** solid
- A panel of solvents (e.g., water, PBS, ethanol, methanol, DMSO, chloroform)
- Small glass vials
- Vortex mixer
- Spectrophotometer (optional)

Procedure:

- Add a small, known amount of **Butylcycloheptylprodigiosin** (e.g., 1 mg) to a series of vials.
- To each vial, add a small, incremental volume of a different solvent (e.g., 100 μ L).
- Vortex vigorously for 1-2 minutes.
- Visually inspect for complete dissolution.
- If the compound dissolves, continue adding the compound in known increments until saturation is reached (i.e., solid material remains undissolved).
- If the compound does not dissolve, continue adding the solvent in known increments until dissolution is achieved.
- Quantify the solubility by recording the amount of compound dissolved in a specific volume of solvent. A spectrophotometer can be used to measure the absorbance of the saturated solution to calculate the concentration if a molar extinction coefficient is known or determined.

Visualizations

5.1 Experimental Workflow for Stock Solution Preparation

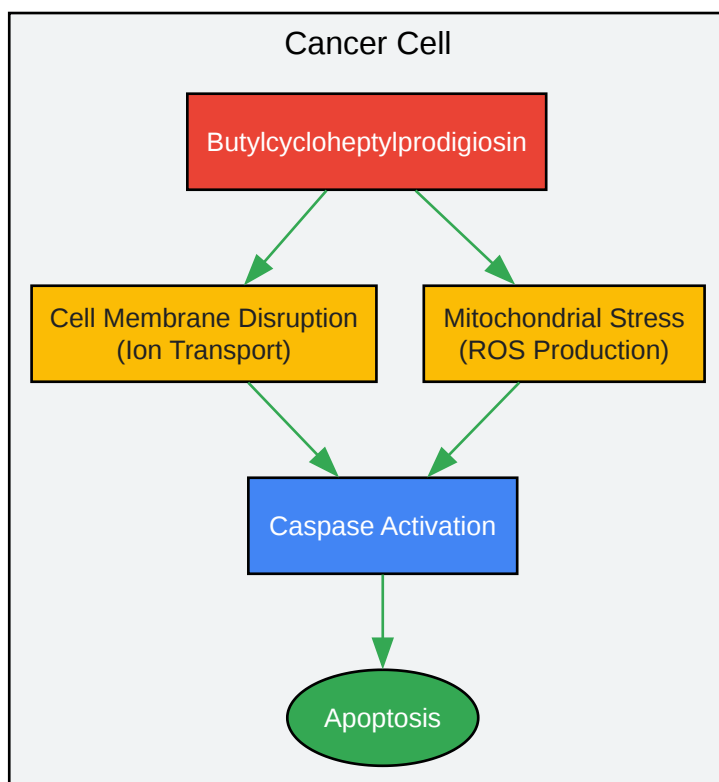


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Caption: Workflow for preparing **Butylcycloheptylprodigiosin** stock solutions.

5.2 Postulated General Signaling Pathway for Prodigiosins

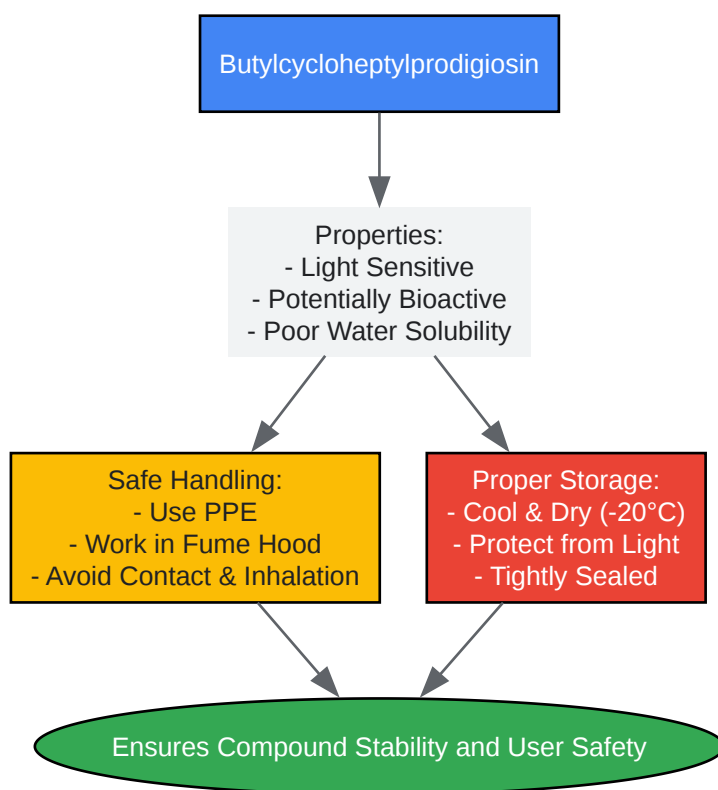
Prodigiosins are known to induce apoptosis in cancer cells, though the exact mechanism for **Butylcycloheptylprodigiosin** is not yet elucidated.[1] The following diagram illustrates a generalized pathway based on the known activities of prodigiosin compounds.



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Caption: Postulated mechanism of prodigiosin-induced apoptosis.

5.3 Logical Relationship for Handling and Storage



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Caption: Relationship between compound properties, handling, and storage.

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